

An In-depth Technical Guide to Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate

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Compound of Interest

Compound Name: Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate

Cat. No.: B040679

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This technical guide provides a comprehensive overview of **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate**, a heterocyclic compound belonging to the pyrrolidone family. The document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry, offering detailed information on its properties, synthesis, and potential applications based on the broader understanding of related compounds.

Introduction

Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate is a derivative of pyrrolidine, a five-membered nitrogen-containing heterocycle. The pyrrolidine ring system is a common structural motif in many biologically important molecules and pharmaceuticals. While the specific discovery and a detailed historical account of **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate** are not extensively documented in publicly available literature, its structural features suggest its relevance as a potential intermediate in organic synthesis and as a scaffold for the development of novel therapeutic agents. Pyrrolidine derivatives have been investigated for their potential effects on the central nervous system, including anticonvulsant properties.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate** is presented in the table below. This data is crucial for its handling, characterization, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ NO ₃	PubChem[2]
Molecular Weight	157.17 g/mol	PubChem[2]
IUPAC Name	methyl 1-methyl-2-oxopyrrolidine-3-carboxylate	PubChem[2]
CAS Number	114724-98-0	PubChem[2]
Canonical SMILES	CN1CCC(C1=O)C(=O)OC	PubChem[2]
InChI	InChI=1S/C7H11NO3/c1-8-4-3-5(6(8)9)7(10)11-2/h5H,3-4H2,1-2H3	PubChem[2]
InChIKey	NHLKVGYPYLXMBV-UHFFFAOYSA-N	PubChem[2]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the first synthesis of **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate** is not readily available, a general synthetic strategy can be inferred from the synthesis of structurally similar compounds. The synthesis of 5-oxopyrrolidine-3-carboxylic acid derivatives often involves the reaction of a primary amine with itaconic acid or its derivatives, followed by esterification.

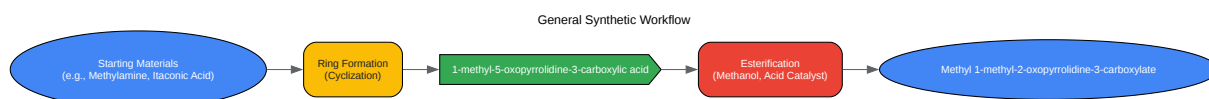
A plausible synthetic pathway for **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate** would likely involve a two-step process:

- Formation of the Pyrrolidone Ring: Reaction of methylamine with itaconic acid to form 1-methyl-5-oxopyrrolidine-3-carboxylic acid.
- Esterification: Conversion of the resulting carboxylic acid to its methyl ester using methanol in the presence of an acid catalyst.

A representative experimental protocol for the synthesis of a related compound, 1-(4-acetamidophenyl)-5-oxopyrrolidine-3-carboxylic acid, involves reacting N-(4-aminophenyl)acetamide with itaconic acid in water at reflux.[3] The subsequent esterification

can be achieved by treating the carboxylic acid with methanol in the presence of a catalytic amount of sulfuric acid.[3]

General Experimental Workflow for Synthesis



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Caption: A generalized workflow for the synthesis of **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate**.

Spectroscopic Data

Characterization of **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate** would rely on standard spectroscopic techniques. Although specific spectra for this compound are not provided in the search results, the expected spectral features can be predicted based on its structure and data from analogous compounds.

Expected Spectroscopic Features:

Technique	Expected Features
^1H NMR	Signals corresponding to the N-methyl group, the methyl ester group, and the protons on the pyrrolidine ring (CH_2 and CH groups). The chemical shifts and coupling patterns would be characteristic of the specific substitution pattern. For a similar compound, 1-(2-hydroxy-5-methylphenyl)-5-oxopyrrolidine-3-carboxylic acid, the protons of the COCH_2 , CH , and NCH_2 groups appear in the ranges of 2.58–2.68, 3.26–3.42, and 3.76–3.93 ppm, respectively.[4]
^{13}C NMR	Resonances for the carbonyl carbons of the lactam and the ester, the carbons of the pyrrolidine ring, and the methyl carbons. In a related structure, the carbon peaks for COCH_2 , CH , and NCH_2 were observed at 33.74, 36.22, and 50.98 ppm.[4]
IR Spectroscopy	Characteristic absorption bands for the $\text{C}=\text{O}$ stretching vibrations of the lactam and the ester functional groups.
Mass Spectrometry	A molecular ion peak corresponding to the exact mass of the compound (157.0739 g/mol).[2]

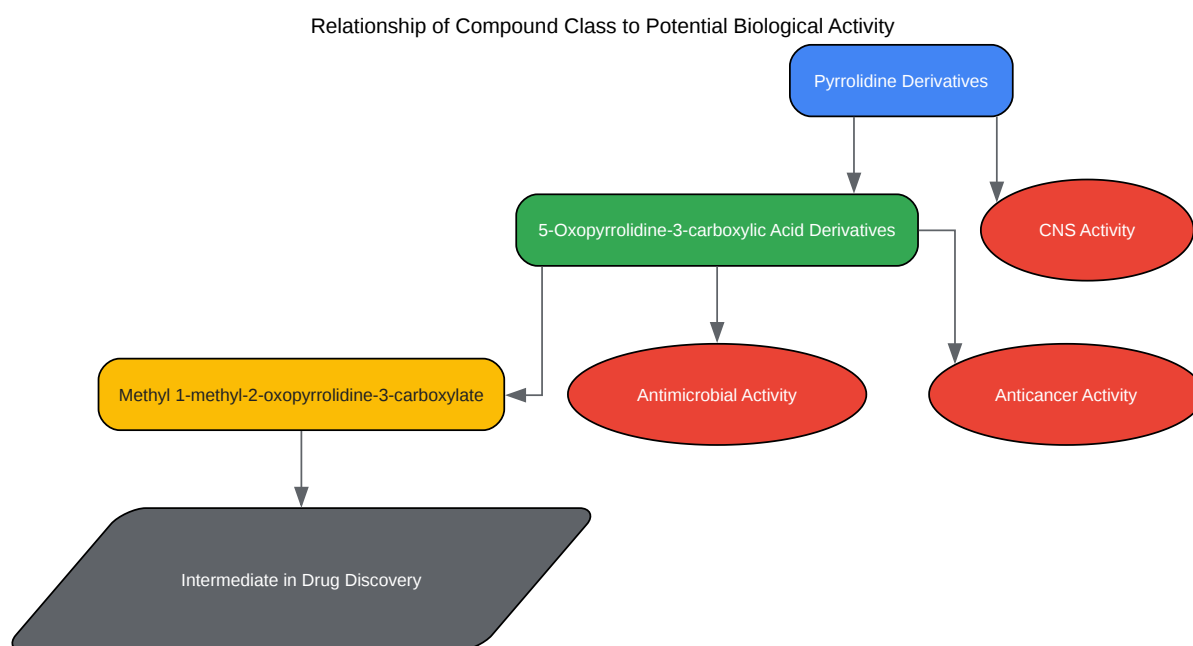
Biological Activity and Potential Applications

While there is no specific information on the biological activity of **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate** itself, the broader class of 5-oxopyrrolidine derivatives has been shown to exhibit a range of biological activities, including antimicrobial and anticancer properties.[3][4][5] For instance, derivatives of 1-(2-hydroxy-5-methylphenyl)-5-oxopyrrolidine-3-carboxylic acid have been synthesized and evaluated for their antibacterial activity against various pathogens.[4][5]

Given its structure, **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate** could serve as a valuable building block in medicinal chemistry for the synthesis of more complex molecules

with potential therapeutic applications.[1] It can be a lead compound for developing new medications, particularly those targeting neurological disorders.[1]

Logical Relationship of Compound Class to Potential Activity



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Caption: The relationship between the general class of pyrrolidine derivatives and the potential applications of the target compound.

Conclusion

Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate is a compound of interest within the family of pyrrolidine derivatives. Although its specific history is not well-documented, its synthesis can be reasonably proposed based on established chemical transformations for related structures. The physicochemical data available provides a solid foundation for its use in a laboratory

setting. The known biological activities of similar compounds suggest that this molecule could be a valuable scaffold for the development of new therapeutic agents. Further research into the synthesis, characterization, and biological evaluation of **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate** is warranted to fully explore its potential in medicinal chemistry and drug discovery.

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